

Application Notes and Protocols for the Nitration of 3,4-Diaminofurazan

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Compound of Interest

Compound Name: 3,4-Diaminofurazan

Cat. No.: B049099

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Introduction

3,4-Diaminofurazan (DAF) is a pivotal precursor in the synthesis of high-energy-density materials. The introduction of nitro groups onto the furazan ring or the amino functionalities significantly enhances the energetic properties of the resulting compounds. This document provides detailed experimental protocols for two key nitration products of DAF: 3-amino-4-nitrofurazan (ANF) and 3,4-dinitraminofurazan (DNAF). These protocols are intended for use by researchers and scientists in the fields of chemistry and drug development with appropriate laboratory safety measures in place.

Protocol 1: Synthesis of 3-Amino-4-nitrofurazan (ANF) via Oxidation

This protocol details the synthesis of 3-amino-4-nitrofurazan (ANF) from **3,4-diaminofurazan** (DAF) through an oxidation reaction, which effectively converts one of the amino groups to a nitro group.

Experimental Protocol

The synthesis of ANF from DAF involves an oxidation process using a hydrogen peroxide-based system.^{[1][2]}

- **Reagent Preparation:** Prepare a mixture of 132 mL of 30% hydrogen peroxide (H₂O₂) and 10.9 g of sodium tungstate (Na₂WO₄) in a reaction vessel.^[2]

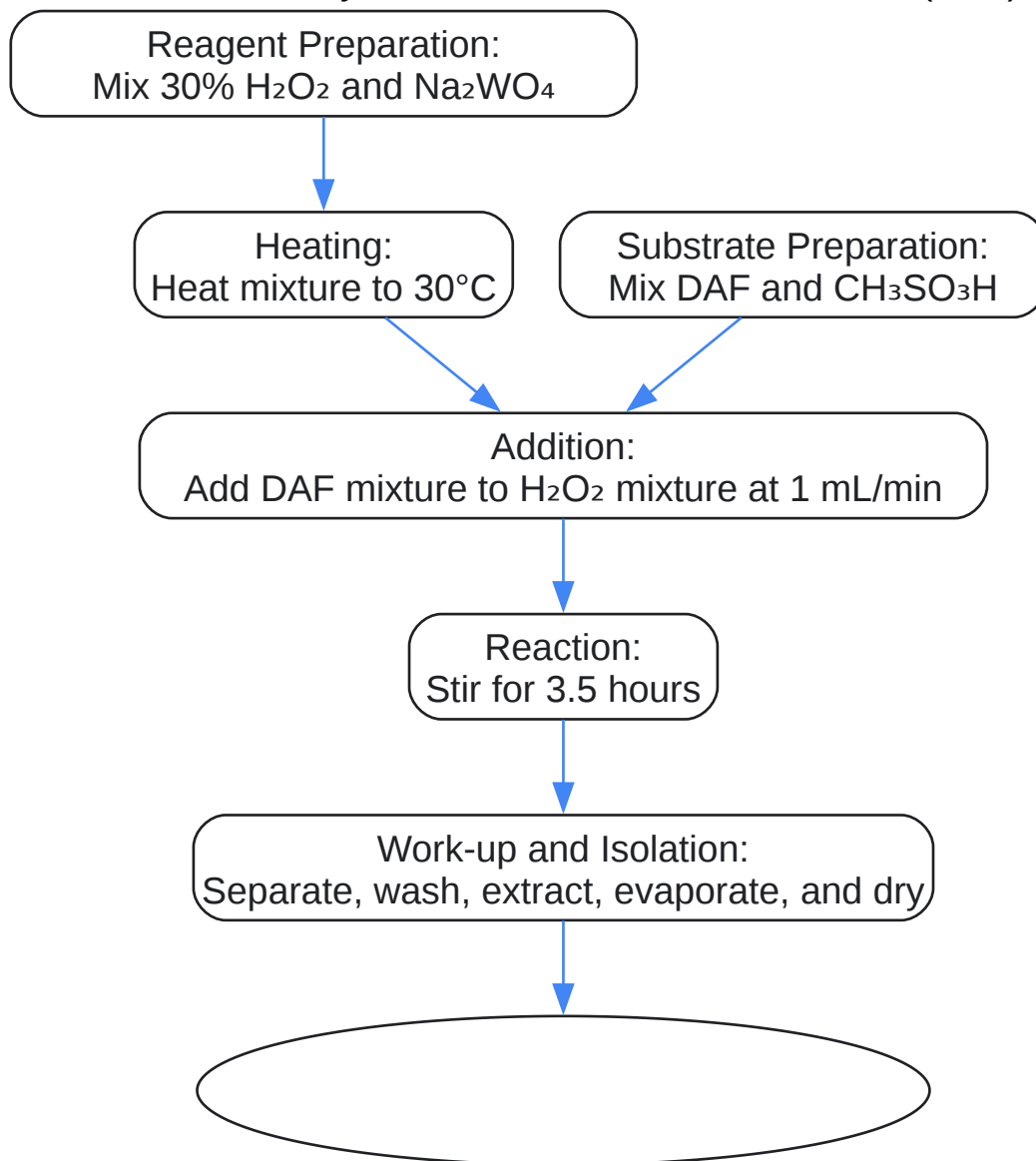
- Reaction Setup: Heat the prepared mixture to 30°C.[2]
- Substrate Addition: In a separate container, prepare a mixture of 6.6 g of **3,4-diaminofurazan** (DAF) and 43 mL of methanesulfonic acid (CH₃SO₃H).[2]
- Reaction Execution: Add the DAF-methanesulfonic acid mixture to the heated hydrogen peroxide-sodium tungstate solution at a constant rate of 1 mL/min.[2]
- Reaction Monitoring: Maintain stirring of the reaction mixture for 3.5 hours after the addition is complete.[2]
- Work-up and Isolation: The reaction produces ANF and a by-product, 3,3'-diamino-4,4'-azofuroxide (DAOAF).[2][3] The product mixture is then subjected to separation, washing, extraction, evaporation, and drying to isolate the ANF.

Quantitative Data

Parameter	Value	Reference
Yield of ANF	67%	[1]
By-product	3,3'-diamino-4,4'-azofuroxide (DAOAF)	[2][3]

Experimental Workflow

Workflow for the Synthesis of 3-Amino-4-nitrofurazan (ANF)



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Workflow for the Synthesis of 3-Amino-4-nitrofurazan (ANF)

Protocol 2: Synthesis of 3,4-Dinitraminofurazan (DNAF)

This protocol outlines the direct nitration of the amino groups of **3,4-diaminofurazan** (DAF) to yield 3,4-dinitraminofurazan (DNAF), a highly energetic material. Caution: DNAF is a highly

sensitive explosive and should be handled with extreme care using appropriate personal protective equipment and in a laboratory equipped for handling energetic materials.

Experimental Protocol

The synthesis of DNAF involves the direct nitration of DAF using 100% nitric acid.[\[4\]](#)[\[5\]](#)

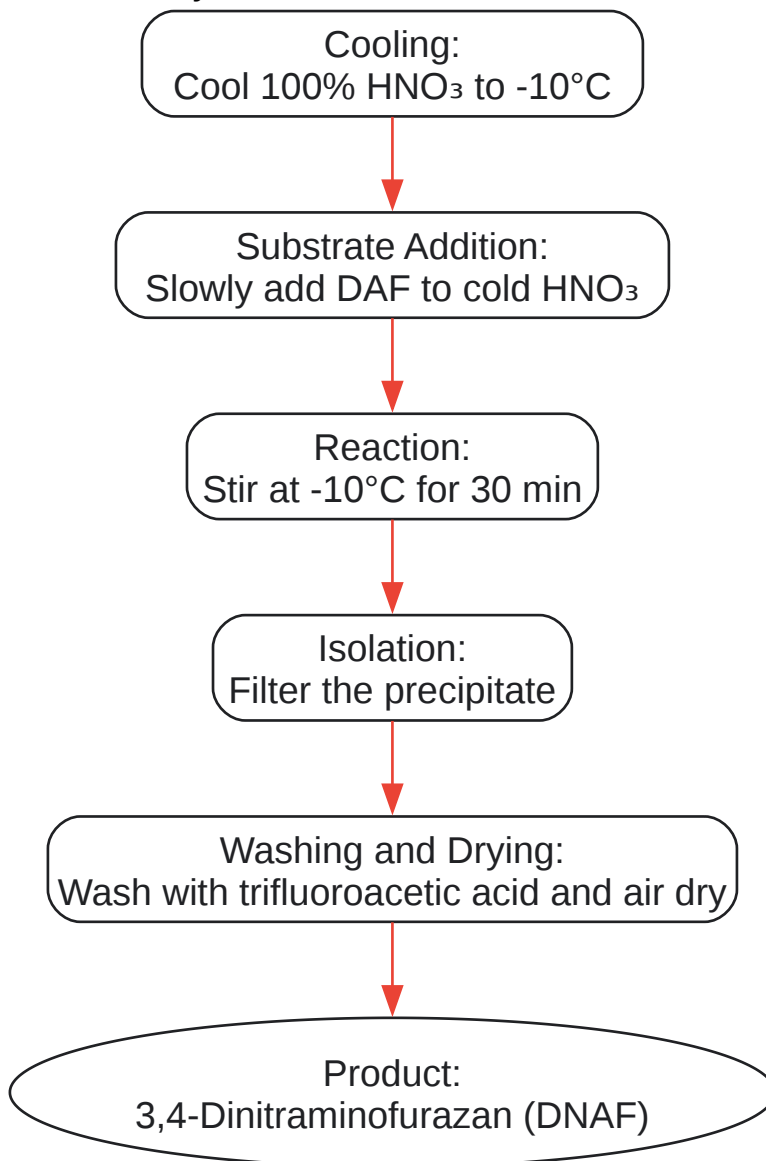
- **Reaction Setup:** In a reaction vessel suitable for low-temperature reactions, place 2 mL of 100% nitric acid (HNO₃) and cool it to -10°C.[\[5\]](#)
- **Substrate Addition:** Slowly add 1.0 g (10 mmol) of **3,4-diaminofurazan** (DAF) to the cold nitric acid.[\[5\]](#)
- **Reaction Execution:** Stir the reaction mixture at -10°C for 30 minutes. A white precipitate will form during this time.[\[4\]](#)[\[5\]](#)
- **Isolation:** Isolate the precipitate by suction filtration.[\[4\]](#)
- **Washing and Drying:** Wash the isolated solid with trifluoroacetic acid to remove impurities and residual acid. Dry the product in the air.[\[4\]](#)[\[5\]](#)

Quantitative Data

Parameter	Value	Reference
Yield of DNAF	66%	[5]
Melting Point (T _m)	93°C	[5]
Decomposition Temp (T _d)	99°C	[5]
¹ H NMR (s)	δ 12.04 ppm	[5]
¹³ C NMR	δ 147.5 ppm	[5]

Experimental Workflow

Workflow for the Synthesis of 3,4-Dinitraminofurazan (DNAF)



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Workflow for the Synthesis of 3,4-Dinitraminofurazan (DNAF)

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